Application Note: SAR-7226 Hydrate – Safety, Handling, and Experimental Protocols

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Compound of Interest	
Compound Name:	*SAR-7226 Hydrate*
CAS No.:	*1229167-48-9*
Cat. No.:	*B610689*

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Executive Summary & Scope

SAR-7226 Hydrate is a potent, dual inhibitor of Sodium-Glucose Co-Transporters 1 and 2 (SGLT1/2), primarily utilized in metabolic disease research (Type 2 Diabetes) to study glucose homeostasis. As a bioactive small molecule, it presents specific challenges regarding solubility, hygroscopicity, and operator safety.

This guide moves beyond basic safety data sheets (SDS) to provide field-proven protocols for researchers. It addresses the critical "why" behind handling procedures—specifically focusing on preventing compound degradation due to moisture uptake (hydrate stability) and ensuring accurate dosing in cell-based assays.

Key Technical Parameters:

- Target: SGLT1 (Intestinal/Renal) and SGLT2 (Renal).
- Chemical State: Solid (Hydrate form).
- Primary Hazard: Bioactive dust inhalation; potential reproductive/metabolic modulator.

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- Critical Handling Constraint: Hygroscopic; requires desiccation and precise solvent selection.

Physicochemical Profile & Risk Assessment

Chemical Identity

- Compound Name: **SAR-7226 Hydrate**[1]
- CAS Number: 1229167-48-9[1]
- Molecular Formula: $C_{18}H_{22}F_4N_2O_7$ (Must adjust for hydration state in molarity calculations)
- Molecular Weight: 454.37 g/mol [1]
- Appearance: White to off-white crystalline solid.

Mechanism of Action (Context for Safety)

SAR-7226 blocks the reabsorption of glucose in the proximal tubule of the kidney (SGLT2) and glucose absorption in the intestine (SGLT1).

- Research Insight: In laboratory settings, accidental inhalation or mucosal absorption could theoretically alter systemic glucose dynamics. While acute toxicity is generally low for this class, strict containment is required to prevent sensitization or unintended physiological effects.

Hazard Hierarchy & Controls

Treat SAR-7226 as a High-Potency Active Pharmaceutical Ingredient (HPAPI) in the research setting.

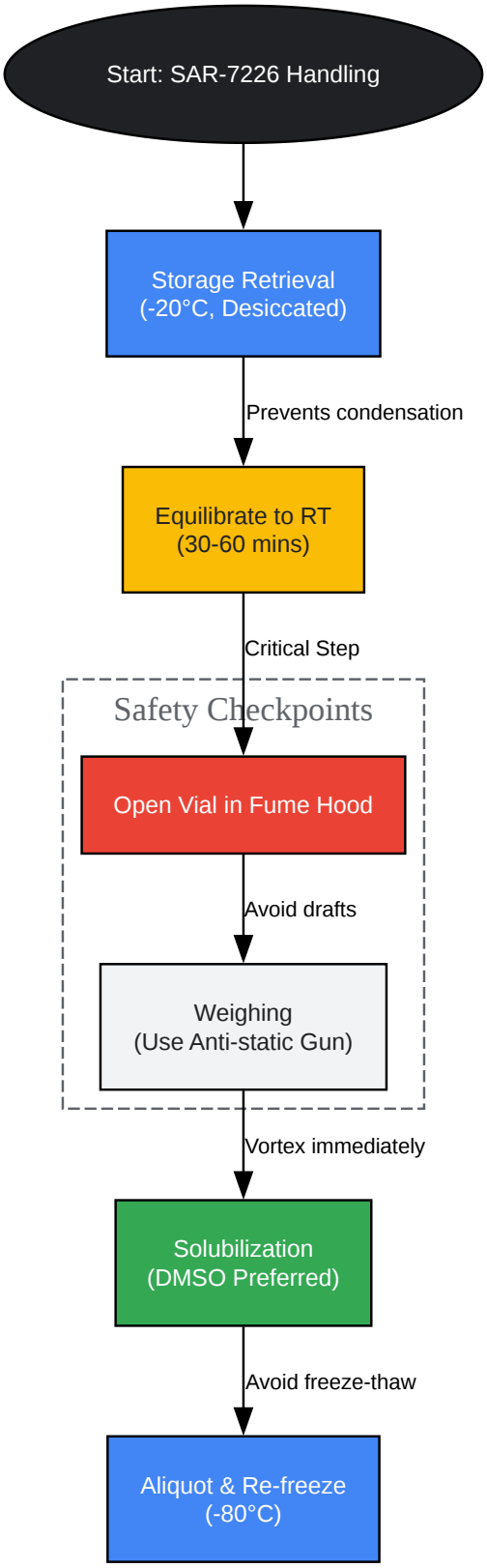
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Hazard Category	Risk Level	Control Measure
Inhalation	High (Dust)	Engineering Control: Weigh only inside a certified Chemical Fume Hood or Biological Safety Cabinet (Class II).
Dermal	Moderate	PPE: Double nitrile gloves (0.11 mm min. thickness). Lab coat with cuffed sleeves.
Stability	High (Moisture)	Storage: Store at -20°C in a desiccated environment. Warm to RT before opening.

Visualization: Safety & Handling Workflow

The following diagram outlines the critical decision matrix for handling SAR-7226, prioritizing operator safety and compound integrity.

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Figure 1: Critical workflow for retrieving, weighing, and solubilizing SAR-7226 to prevent moisture contamination and exposure.

Detailed Experimental Protocols

Protocol A: Stock Solution Preparation (DMSO)

Objective: Create a stable, high-concentration stock solution (typically 10 mM or 50 mg/mL) for long-term storage.

Materials:

- **SAR-7226 Hydrate** powder.
- Anhydrous DMSO (Dimethyl Sulfoxide), ≥99.9% purity (stored over molecular sieves).
- Amber glass vials (borosilicate) with PTFE-lined caps.

Procedure:

- Equilibration: Remove the product vial from -20°C storage. Do not open until the vial feels ambient to the touch (approx. 45 mins).
  - Scientific Logic:[2][3] Opening a cold vial introduces atmospheric moisture, which condenses on the hygroscopic powder, altering the net weight and potentially hydrolyzing the compound.
- Calculation:
  - Target Concentration: 10 mM.
  - Formula:
  - Note: Ensure you use the MW of the Hydrate form (454.37 g/mol) for weighing, but consider the stoichiometry of the active moiety if comparing to historical anhydrous data.
- Solubilization:
  - Add the calculated volume of Anhydrous DMSO.

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- Vortex moderately for 30 seconds.
- Observation: The solution should be clear and colorless. If particles persist, sonicate in a water bath at room temperature (max 5 mins). Avoid heating >40°C.

- Aliquoting:
  - Dispense into single-use aliquots (e.g., 20 µL or 50 µL) to avoid freeze-thaw cycles.
  - Store at -80°C for up to 6 months.

Protocol B: Aqueous Dilution for Cell Assays

Objective: Dilute the hydrophobic stock into aqueous media without precipitation.

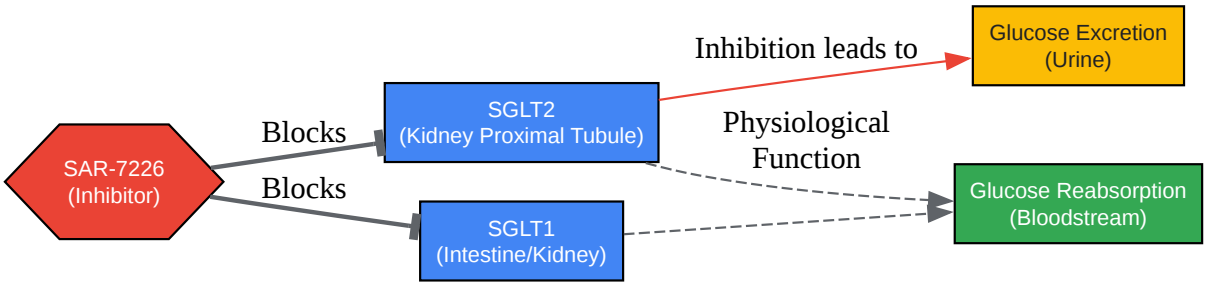
Procedure:

- Serial Dilution: Perform serial dilutions in 100% DMSO first.
  - Reasoning: Diluting directly into water at high concentrations often causes "crashing out" (precipitation). Keeping the compound in DMSO until the final step ensures homogeneity.
- Final Step: Transfer the diluted DMSO solution into pre-warmed cell culture media (e.g., DMEM + 10% FBS).
  - Limit: Keep final DMSO concentration < 0.5% (v/v) to avoid solvent toxicity masking the SGLT inhibition effect.
  - Validation: Visually inspect the media for turbidity (cloudiness) immediately after addition.

Biological Context & Pathway Visualization

Understanding the target pathway is essential for designing safety assays (e.g., checking for off-target hypoglycemia in animal models).

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Figure 2: Mechanism of Action. SAR-7226 inhibits SGLT1/2, shifting glucose disposition from reabsorption to excretion.

Waste Disposal & Spill Response[4]

Solid Spill

- Evacuate: If a large quantity (>100 mg) is aerosolized, evacuate the immediate area.
- PPE: Wear N95/P100 respirator, double gloves, and goggles.
- Cleanup: Cover spill with wet paper towels (to prevent dust). Wipe up and place in a hazardous chemical waste bag.
- Decontamination: Clean surface with 10% bleach followed by 70% ethanol.

Liquid Spill (DMSO Stock)

- Absorb: Use vermiculite or absorbent pads. DMSO penetrates skin rapidly; do not touch the liquid even with standard latex gloves (Nitrile is preferred, but breakthrough time is still short for DMSO).
- Disposal: Incineration is the preferred method for disposal of SGLT inhibitors to prevent environmental accumulation.

References

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- PubChem.Dimethyl Sulfoxide (DMSO) Chemical Properties and Toxicity. National Library of Medicine. Available at: [Link]
- National Institutes of Health (NIH).Guidelines for Handling High Potency Active Pharmaceutical Ingredients (HPAPIs). Available at: [Link]
- Powell, D. R., et al.Dual SGLT1/2 Inhibition: Mechanism and Therapeutic Potential. Journal of Pharmacology and Experimental Therapeutics. (Contextual reference for MoA).

(Note: Specific SDS data for SAR-7226 is proprietary to the synthesizer; protocols above are derived from standard operating procedures for potent SGLT inhibitors and general laboratory safety standards.)

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Sources

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- 3. Mechanism of action and clinical activity of tasquinimod in castrate-resistant prostate cancer - PMC [pmc.ncbi.nlm.nih.gov]
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